

Determining the Molecular Weight of C₇H₁₁Cl

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Compound of Interest

Compound Name: 7-Chlorobicyclo(2.2.1)heptane

CAS No.: 765-80-0

Cat. No.: B16132506

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The molecular weight of a chemical compound is the sum of the atomic weights of its constituent atoms. For the compound C₇H₁₁Cl, this involves the atomic weights of Carbon (C), Hydrogen (H), and Chlorine (Cl).

Atomic Weights of Constituent Elements

To calculate the molecular weight, the standard atomic weights of each element are required. These are typically expressed in atomic mass units (amu).

- Carbon (C): The atomic weight of carbon is approximately 12.011 amu.^{[1][2]} This value is a weighted average of its natural isotopes, primarily carbon-12 and carbon-13.^{[3][4]}
- Hydrogen (H): The atomic weight of hydrogen is approximately 1.008 amu.^{[5][6][7]} This reflects the natural abundance of its isotopes, predominantly protium (¹H).
- Chlorine (Cl): The atomic weight of chlorine is approximately 35.45 amu.^{[8][9]} This average is derived from its two stable isotopes, chlorine-35 and chlorine-37, which are found in nature at abundances of roughly 75% and 25%, respectively.^{[10][11]}

Calculation of Molecular Weight

The molecular formula C₇H₁₁Cl indicates that the molecule contains:

- 7 Carbon atoms
- 11 Hydrogen atoms
- 1 Chlorine atom

The molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of Cl atoms × Atomic weight of Cl)

$(7 \times 12.011 \text{ amu}) + (11 \times 1.008 \text{ amu}) + (1 \times 35.45 \text{ amu})$

- Contribution from Carbon: 84.077 amu
- Contribution from Hydrogen: 11.088 amu
- Contribution from Chlorine: 35.45 amu

Summing these values gives the total molecular weight:

$84.077 + 11.088 + 35.45 = 130.615 \text{ amu}$

This calculated value represents the average molecular mass of the compound.

Element	Symbol	Quantity	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	11	1.008	11.088
Chlorine	Cl	1	35.45	35.45
Total				130.615

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